

An In-depth Technical Guide to the Crystal Structure of Lead Oxy-hydroxides

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Pb(OH)₃*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the crystal structures of various lead oxy-hydroxides and related compounds. The information is curated for researchers, scientists, and professionals in drug development who require a detailed understanding of these materials, which are frequently encountered in environmental chemistry, materials science, and toxicology. Lead oxy-hydroxides are common corrosion products of lead and its alloys, and their specific crystalline forms can influence the bioavailability and reactivity of lead.

Core Concepts in Lead Oxy-hydroxide Crystallography

The crystal chemistry of lead(II) compounds is notably complex due to the influence of the stereochemically active 6s² lone pair of electrons on the Pb²⁺ cation. This lone pair can occupy a significant volume, leading to distorted coordination polyhedra and the formation of layered or complex framework structures. The compounds discussed herein encompass a range of compositions, including simple oxides, hydroxides, and more complex oxy-hydroxides containing other anions such as carbonates and chlorides.

Data Presentation: Crystallographic Information

The following tables summarize the key crystallographic data for several important lead oxyhydroxide and related phases.

Table 1: Crystal Structure Data of Lead Oxides

Compound Name	Chemical Formula	Crystal System	Space Group	Lattice Parameters (Å)
Litharge	α -PbO	Tetragonal	P4/nmm	$a = 3.97$, $c = 5.02$ [1]
Massicot	β -PbO	Orthorhombic	Pbcm	$a = 5.49$, $b = 4.75$, $c = 5.89$ [2]

Table 2: Crystal Structure Data of Lead Carbonate Hydroxides

Compound Name	Chemical Formula	Crystal System	Space Group	Lattice Parameters (Å, °)
Hydrocerussite	$\text{Pb}_3(\text{CO}_3)_2(\text{OH})_2$	Rhombohedral	R-3m	$a = 9.09$, $c = 24.88$

Table 3: Crystal Structure Data of Lead Oxychlorides and Hydroxychlorides

Compound Name	Chemical Formula	Crystal System	Space Group	Lattice Parameters (Å, °)
Laurionite	Pb(OH)Cl	Orthorhombic	Pnma	a = 7.111, b = 9.6987, c = 4.0203[3]
Paralaurionite	Pb(OH)Cl	Monoclinic	C2/m	a = 10.865, b = 4.006, c = 7.233, β = 117.24[4][5][6]
Mendipite	Pb ₃ Cl ₂ O ₂	Orthorhombic	P2 ₁ 2 ₁ 2 ₁	a = 9.52, b = 11.87, c = 5.87[7][8]
Penfieldite	Pb ₂ Cl ₃ (OH)	Hexagonal	P6	a = 11.28, c = 48.65[9][10][11]

Experimental Protocols

Detailed methodologies are crucial for the synthesis and characterization of these crystalline phases. Below are representative protocols for the preparation of hydrocerussite and a generic approach for lead(II) hydroxide nanoparticles.

Synthesis of Hydrocerussite (Pb₃(CO₃)₂(OH)₂)

This protocol is based on the reaction of a lead source with carbon dioxide and water under controlled pH.

- **Precursor Preparation:** A solution of a soluble lead(II) salt, such as lead(II) acetate or lead(II) nitrate, is prepared in deionized water. Alternatively, a suspension of litharge (PbO) can be used.
- **Reaction:** Carbon dioxide gas is bubbled through the lead-containing solution or suspension. The reaction can also be carried out by exposing the solution to the atmosphere over a prolonged period.

- **pH Control:** The pH of the reaction mixture is maintained between 4 and 5. This can be achieved by the controlled addition of an acid or base.
- **Precipitation and Aging:** A white precipitate of hydrocerussite will form. The mixture is stirred for a period to allow for the crystallization and aging of the precipitate.
- **Isolation and Washing:** The precipitate is collected by filtration, washed several times with deionized water to remove any soluble impurities, and then washed with ethanol to facilitate drying.
- **Drying:** The final product is dried in an oven at a low temperature (e.g., 60-80 °C) to avoid decomposition.

Synthesis of Lead(II) Hydroxide ($\text{Pb}(\text{OH})_2$) Nanoparticles

This protocol describes a chemical co-precipitation method for the synthesis of lead(II) hydroxide nanoparticles.

- **Precursor Solutions:** Prepare a 0.1 M solution of lead(II) nitrate ($\text{Pb}(\text{NO}_3)_2$) in deionized water and a 0.2 M solution of sodium hydroxide (NaOH) in deionized water.
- **Precipitation:** Slowly add the NaOH solution dropwise to the lead(II) nitrate solution under vigorous stirring at room temperature. A white precipitate of lead(II) hydroxide will form immediately.
- **Aging:** Continue stirring the suspension for a period of 1-2 hours to allow for the growth and stabilization of the nanoparticles.
- **Washing:** The precipitate is collected by centrifugation or filtration and washed repeatedly with deionized water to remove residual ions. This can be followed by a final wash with ethanol.
- **Drying:** The resulting nanoparticle powder is dried under vacuum or in a desiccator at room temperature.

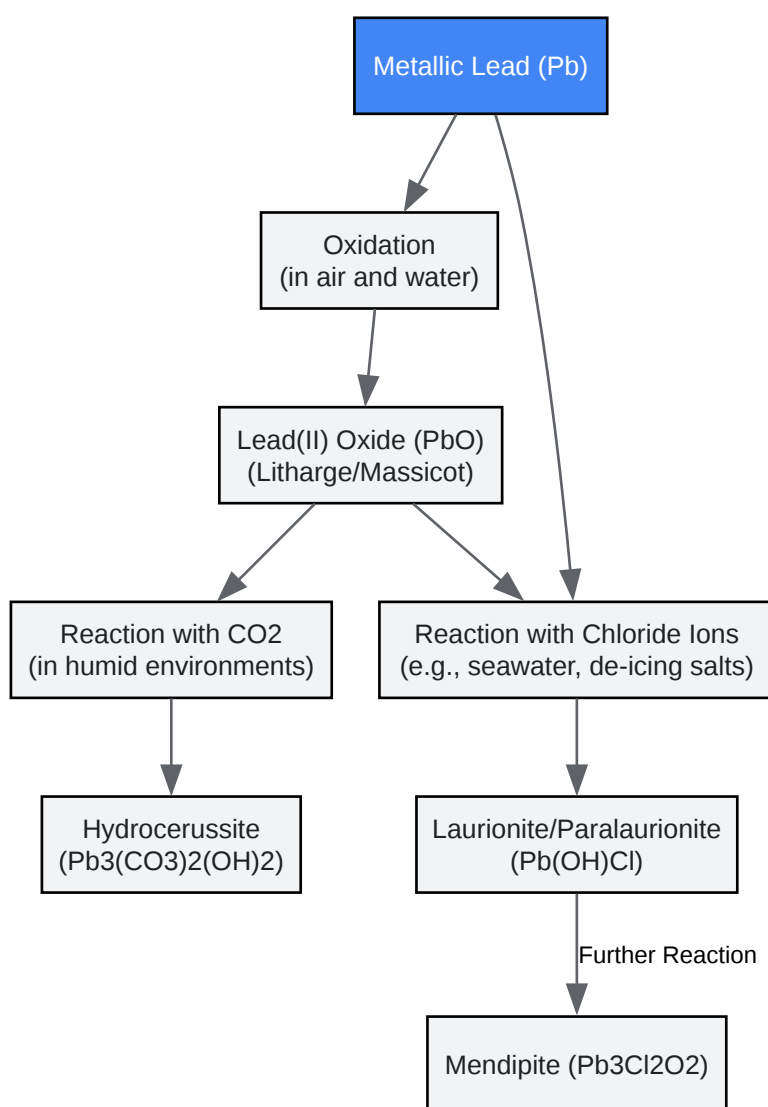
Mandatory Visualization

The following diagrams, created using the DOT language, illustrate key experimental workflows and logical relationships in the study of lead oxy-hydroxides.



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Caption: Experimental workflow for the synthesis and characterization of hydrocerussite.



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Caption: Simplified logical relationship of lead corrosion pathways to form oxy-hydroxides.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Crystal Structure of Lead Oxy-hydroxides]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15566883/docs#an-in-depth-technical-guide-to-the-crystal-structure-of-lead-oxy-hydroxides\]](https://www.benchchem.com/product/b15566883/docs#an-in-depth-technical-guide-to-the-crystal-structure-of-lead-oxy-hydroxides)

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